

In-depth Technical Guide: 4-Bromo-2-iodo-7-azaindole

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Compound of Interest

Compound Name: 4-Bromo-2-iodo-7-azaindole

Cat. No.: B572159

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **4-Bromo-2-iodo-7-azaindole**, a key heterocyclic intermediate in medicinal chemistry.

Core Compound Data

4-Bromo-2-iodo-7-azaindole is a halogenated derivative of 7-azaindole. The strategic placement of bromine and iodine atoms on the azaindole scaffold makes it a versatile building block for the synthesis of more complex molecules, particularly in the development of novel therapeutic agents. The azaindole core is a recognized pharmacophore present in numerous biologically active compounds.^{[1][2]}

Molecular and Physicochemical Properties

The fundamental properties of **4-Bromo-2-iodo-7-azaindole** are summarized below. The molecular weight is calculated based on the atomic weights of its constituent elements.

Property	Value
Molecular Formula	C ₇ H ₄ BrIN ₂
Molecular Weight	322.93 g/mol
IUPAC Name	4-Bromo-2-iodo-1H-pyrrolo[2,3-b]pyridine
CAS Number	1260879-70-6[3]

Atomic Weight Contributions:

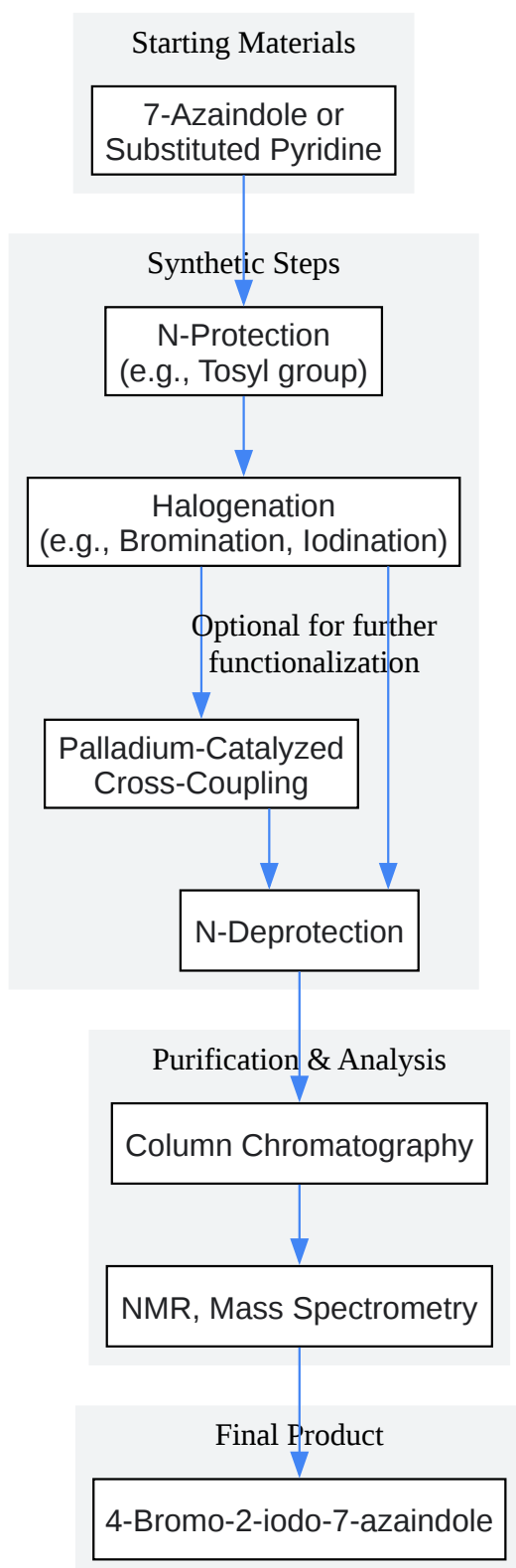
Element	Symbol	Atomic Weight (amu)	Count	Total Contribution
Carbon	C	12.011	7	84.077
Hydrogen	H	1.008	4	4.032
Bromine	Br	79.904	1	79.904
Iodine	I	126.904	1	126.904
Nitrogen	N	14.007	2	28.014
Total		322.931		

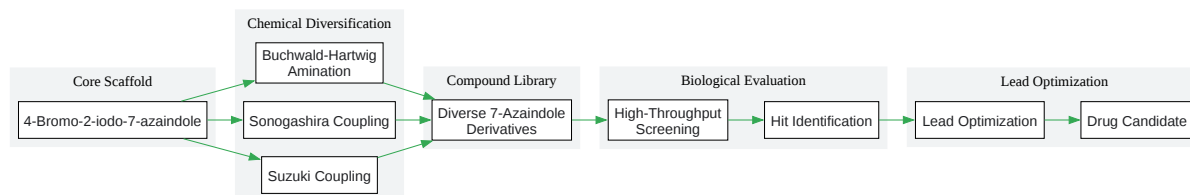
Synthesis and Experimental Protocols

The synthesis of substituted 7-azaindoles often involves multi-step processes. Palladium-catalyzed cross-coupling reactions are frequently employed to introduce substituents onto the azaindole ring.[4][5][6] A plausible synthetic route to **4-Bromo-2-iodo-7-azaindole** can be extrapolated from methods used for similar structures, such as the synthesis of N-Tosyl-**4-bromo-2-iodo-7-azaindole**. [7]

General Experimental Workflow for Substituted 7-Azaindoles

The following diagram illustrates a generalized workflow for the synthesis of substituted 7-azaindoles, which can be adapted for the specific synthesis of **4-Bromo-2-iodo-7-azaindole**.





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